

Application Notes: 5'-GMP as a Readout for Phosphodiesterase Activity

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Compound of Interest

Compound Name: 5'-GMPS

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Introduction

Cyclic guanosine monophosphate (cGMP) is a critical second messenger involved in a myriad of physiological processes, including vasodilation, neurotransmission, and phototransduction. The intracellular concentration of cGMP is meticulously regulated by the opposing activities of guanylate cyclases (GCs), which synthesize cGMP from guanosine triphosphate (GTP), and phosphodiesterases (PDEs), which terminate the signal by hydrolyzing cGMP to the inactive 5'-guanosine monophosphate (5'-GMP).^{[1][2][3]} Consequently, the quantification of 5'-GMP serves as a direct and reliable measure of PDE activity. These application notes provide detailed protocols and data for assays that utilize the production of 5'-GMP to screen for modulators of PDE enzymes, which are significant therapeutic targets for numerous diseases.^{[4][5][6]}

The cGMP Signaling Pathway

The canonical nitric oxide (NO)/cGMP signaling pathway is initiated by the activation of soluble guanylate cyclase (sGC) by NO.^[2] Activated sGC then catalyzes the conversion of GTP to cGMP.^[1] cGMP subsequently allosterically activates downstream effectors, most notably cGMP-dependent protein kinases (PKG), to elicit a cellular response. The signaling is terminated when PDEs, particularly the cGMP-specific PDE5, PDE6, and PDE9 families, hydrolyze cGMP to 5'-GMP.^{[7][8]}



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